standard operating procedure for handling YO-2

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Compound of Interest

Compound Name:	*YO-2*
CAS No.:	*288254-44-4*
Cat. No.:	*B611900*

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Application Notes and Protocols for YO-2

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and experimental use of **YO-2**, a selective plasmin inhibitor. **YO-2** has been identified as a pro-apoptotic agent in various cancer cell lines, including melanoma and thymocytes.

Chemical Properties

Property	Value
Chemical Name	trans-4-aminomethylcyclohexanecarbonyl-L-(O-picolyl)tyrosine-n-octylamide
Chemical Formula	C31H46N4O3[1]
Molecular Weight	522.73 g/mol [1]
CAS Number	288254-44-4[1]
Class	Small molecule plasmin inhibitor[1][2]

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Data Presentation

The following table summarizes the quantitative data regarding the biological activity of **YO-2** in cancer cell lines.

Cell Line	Assay	Concentration	Result	Reference
B16F10 (murine melanoma)	Cell Viability	5 µM	~30% reduction in proliferation	[3]
B16F10 (murine melanoma)	Cell Viability	10 µM	~50% reduction in proliferation	[3]
B16F10 (murine melanoma)	Cytotoxicity (LDH Assay)	30 µM	~50% cytotoxicity	[4]
Human A431 (skin carcinoma)	Cell Growth	Various	Dose-dependent inhibition	[3]
SK-MEL-28 (human melanoma)	Cell Growth	Various	Dose-dependent inhibition	[3]

Mechanism of Action

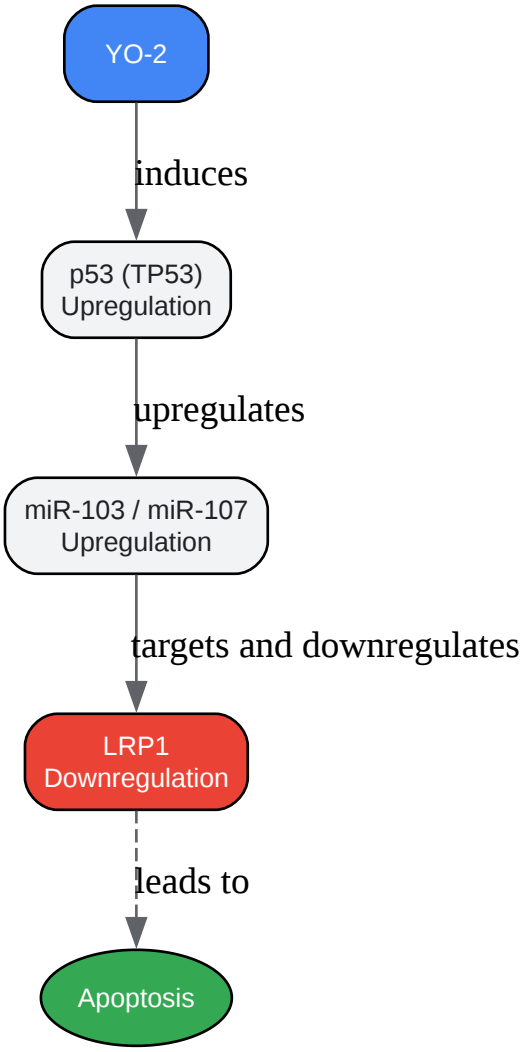
YO-2 induces apoptosis through distinct mechanisms in different cell types.

In Melanoma Cells: **YO-2** upregulates the tumor suppressor protein p53. This leads to an increase in the expression of microRNAs miR-103 and miR-107. These miRNAs then target and downregulate the expression of Low-Density Lipoprotein Receptor-related Protein 1 (LRP1), a receptor implicated in melanoma growth. The downregulation of LRP1 ultimately leads to the induction of apoptosis.[3][4][5]

In Thymocytes: **YO-2** induces apoptosis through the activation of the caspase cascade.[1] Specifically, it has been shown to stimulate the activities of caspase-8, caspase-9, and caspase-3-like proteases.

Signaling Pathway in Melanoma

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Caption: Signaling pathway of **YO-2**-induced apoptosis in melanoma cells.

Experimental Protocols

Cell Viability Assay (Trypan Blue Exclusion)

This protocol is for determining the number of viable cells after treatment with **YO-2**.

Materials:

- B16F10 melanoma cells
- Dulbecco's Modified Eagle's Medium (DMEM) with 10% Fetal Bovine Serum (FBS)

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- **YO-2** (dissolved in a suitable solvent, e.g., DMSO)
- Trypan Blue solution (0.4%)
- Hemocytometer or automated cell counter

Procedure:

- Seed B16F10 cells in a 24-well plate at a density of 1 x 10^5 cells/well and allow them to adhere overnight.
- Treat the cells with various concentrations of **YO-2** (e.g., 5 µM, 10 µM, 30 µM) or vehicle control (DMSO) for 24 hours.[3]
- After incubation, collect the cells by trypsinization.
- Mix an aliquot of the cell suspension with an equal volume of Trypan Blue solution.
- Load the mixture onto a hemocytometer and count the number of viable (unstained) and non-viable (blue) cells under a microscope.
- Calculate the percentage of viable cells for each treatment condition.

Caspase-3/7 Activity Assay

This protocol measures the activity of executioner caspases 3 and 7, key mediators of apoptosis.

Materials:

- B16F10 melanoma cells
- Caspase-Glo® 3/7 Assay kit (or similar)
- White-walled 96-well plates suitable for luminescence measurements
- Luminometer

Procedure:

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- Seed B16F10 cells in a white-walled 96-well plate at a density of 1 x 10^4 cells/well and allow them to adhere overnight.
- Treat the cells with **YO-2** at the desired concentrations for the desired time (e.g., 24 hours). Include a vehicle control and a positive control (e.g., staurosporine).
- Equilibrate the plate and the Caspase-Glo® 3/7 Reagent to room temperature.
- Add 100 µL of Caspase-Glo® 3/7 Reagent to each well.
- Mix the contents of the wells by gentle shaking for 30 seconds.
- Incubate the plate at room temperature for 1 to 2 hours, protected from light.
- Measure the luminescence of each sample using a luminometer.[4]

Quantitative Real-Time PCR (qPCR) for Apoptosis-Related Gene Expression

This protocol is for quantifying the mRNA expression levels of pro-apoptotic (PUMA, BAX) and anti-apoptotic (BCL2) genes.

Materials:

- **YO-2** treated and untreated B16F10 cells
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix (e.g., SYBR Green)
- Primers for PUMA, BAX, BCL2, and a reference gene (e.g., GAPDH or β-actin)
- Real-Time PCR instrument

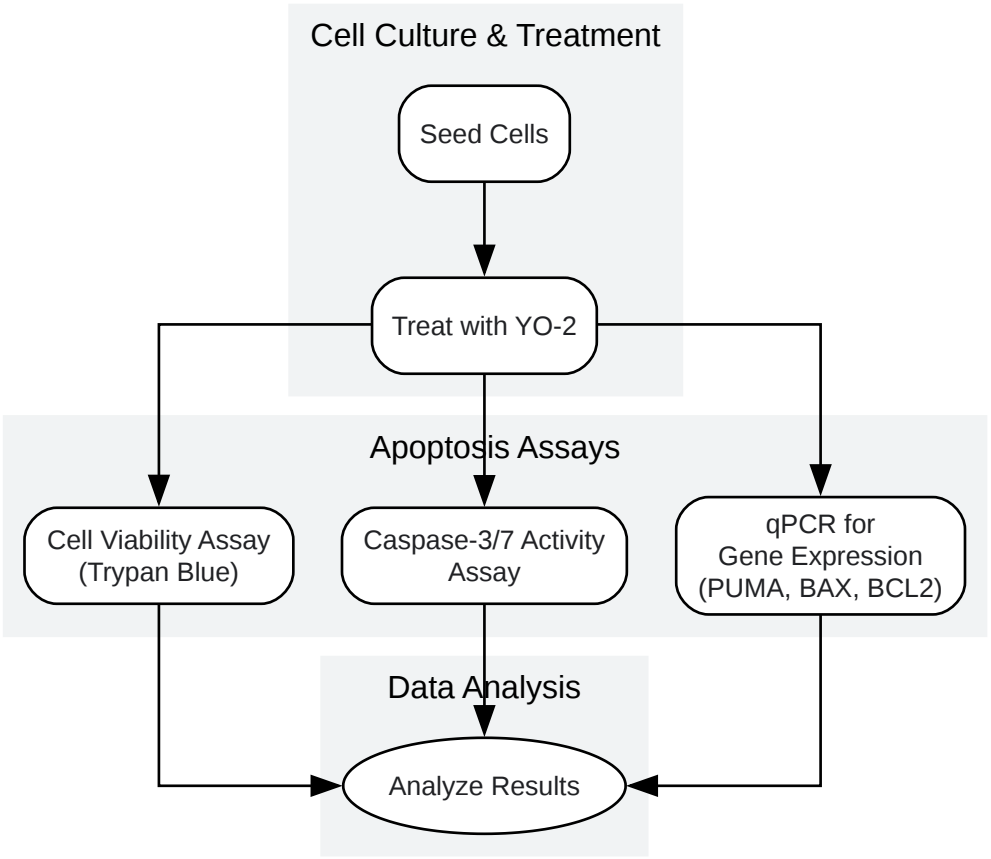
Procedure:

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- RNA Extraction: Following treatment with **YO-2** for 24 hours, harvest the cells and extract total RNA using a commercial RNA extraction kit according to the manufacturer's instructions.
- cDNA Synthesis: Synthesize first-strand cDNA from the extracted RNA using a cDNA synthesis kit.
- qPCR Reaction Setup: Prepare the qPCR reaction mixture containing cDNA template, forward and reverse primers for the target and reference genes, and qPCR master mix.
- qPCR Amplification: Perform the qPCR reaction using a real-time PCR instrument with appropriate cycling conditions.
- Data Analysis: Analyze the amplification data and calculate the relative expression of the target genes (PUMA, BAX, BCL2) normalized to the reference gene using the ΔΔCt method. [4]

Experimental Workflow

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Caption: Workflow for investigating **YO-2** induced apoptosis.

Standard Operating Procedure for Handling YO-2

1. Introduction and Scope: This SOP describes the procedures for the safe handling of the potent small molecule inhibitor, **YO-2**, in a laboratory setting to minimize the risk of exposure to personnel.

2. Hazard Identification: **YO-2** is a potent biological agent. While specific toxicology data is limited, it should be handled as a hazardous compound. Potential routes of exposure include inhalation, skin contact, and ingestion.

3. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of nitrile gloves when handling **YO-2** powder or solutions.

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- Lab Coat: A dedicated lab coat should be worn and laundered separately.
- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Respiratory Protection: When handling the powder form outside of a certified chemical fume hood or biological safety cabinet, a properly fitted N95 or higher-rated respirator is required.

4. Engineering Controls:

- All weighing and preparation of stock solutions of **YO-2** powder must be conducted in a certified chemical fume hood or a biological safety cabinet.
- Work surfaces should be covered with absorbent, disposable bench paper.

5. Handling Procedures:

- Receiving and Storage: Upon receipt, inspect the container for any damage. Store **YO-2** in a clearly labeled, sealed container in a designated, secure location, following the manufacturer's temperature recommendations.
- Solution Preparation: Prepare stock solutions in a fume hood. Use a dedicated set of pipettes and other equipment for handling **YO-2**.
- Administration to Cell Cultures: When adding **YO-2** solutions to cell cultures, work within a biological safety cabinet.

6. Spill and Waste Management:

- Spills: In case of a spill, immediately alert personnel in the area. For small spills, absorb the material with an inert absorbent material, decontaminate the area with a suitable cleaning agent (e.g., 70% ethanol), and dispose of all contaminated materials as hazardous waste. For large spills, evacuate the area and contact the institutional safety office.
- Waste Disposal: All disposable materials that have come into contact with **YO-2** (e.g., pipette tips, gloves, bench paper) must be disposed of in a designated hazardous waste container.

7. Emergency Procedures:

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- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- In all cases of exposure, seek immediate medical attention and report the incident to the laboratory supervisor and institutional safety office. Provide the Safety Data Sheet (SDS) for **YO-2** to the medical personnel.

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References

- 1. New Potential Agents for Malignant Melanoma Treatment—Most Recent Studies 2020–2022 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. New Small Molecules Targeting Apoptosis and Cell Viability in Osteosarcoma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2.3. Cell Culture [bio-protocol.org]
- 4. YO2 Induces Melanoma Cell Apoptosis through p53-Mediated LRP1 Downregulation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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